

Best practices for storing and handling high-purity acetone

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Compound of Interest

Compound Name: Asatone

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Technical Support Center: High-Purity Acetone

This guide provides researchers, scientists, and drug development professionals with best practices for storing and handling high-purity acetone. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed protocols to ensure the integrity of your experiments and maintain laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for high-purity acetone?

High-purity acetone should be stored in a cool, dry, and well-ventilated area specifically designated for flammable liquids.^{[1][2][3]} Key storage practices include:

- **Temperature Control:** Keep storage areas at a consistent temperature, preferably below room temperature, to reduce volatility and vapor buildup.^[4]
- **Avoid Ignition Sources:** Store containers away from direct sunlight, heat, sparks, open flames, and hot surfaces.^[5] All electrical equipment in the storage area should be explosion-proof.
- **Container Integrity:** Ensure containers are tightly sealed to prevent evaporation and contamination.

- **Incompatible Materials:** Store acetone separately from incompatible substances such as oxidizing agents (e.g., peroxides, nitric acid), strong acids, bases, and reactive metals to prevent hazardous chemical reactions.

Q2: What type of container is best for storing high-purity acetone?

To maintain purity and prevent leaks, use containers made of appropriate materials.

- **Recommended:** Stainless steel and glass containers are ideal as they are non-reactive and prevent degradation of the acetone. For short-term or secondary containment, high-density polyethylene (HDPE) is also suitable. Always use the original manufacturer's container when possible.
- **To Avoid:** Many common plastics, particularly polyethylene, can be dissolved or degraded by acetone, leading to contamination and potential leaks.

Q3: What personal protective equipment (PPE) is required when handling acetone?

Proper PPE is essential to minimize exposure and prevent injury.

- **Eye and Face Protection:** Always wear chemical safety goggles. When there is a risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:** Wear chemical-resistant gloves. Milled butyl rubber and some formulations of nitrile gloves are recommended (always check the manufacturer's compatibility chart). A lab coat or chemical-resistant apron should also be worn.
- **Respiratory Protection:** Work in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors. If ventilation is insufficient, a NIOSH-approved organic vapor respirator may be necessary.

Q4: How can I prevent static electricity discharge when transferring acetone?

Acetone vapor can be ignited by a static discharge. To prevent this, electrically bond and ground containers and transfer equipment. Grounding clips must be in contact with bare metal on both the dispensing and receiving containers. Use only non-sparking tools when opening or handling acetone containers.

Troubleshooting Guide

Q5: I cleaned a glass surface with high-purity acetone, but a residue was left behind. What could be the cause?

Residue after evaporation is a common sign of contamination. Potential causes include:

- **Impure Acetone:** The acetone may not be as pure as specified. Even ACS grade acetone can contain trace impurities up to 0.5%. Lower grades, such as technical grade, contain higher levels of impurities.
- **Container Leaching:** If the acetone was stored in an improper plastic container, it may have leached plasticizers or other chemicals into the solvent.
- **Self-Condensation Products:** Over time, acetone can undergo an aldol reaction to form impurities like diacetone alcohol and mesityl oxide.

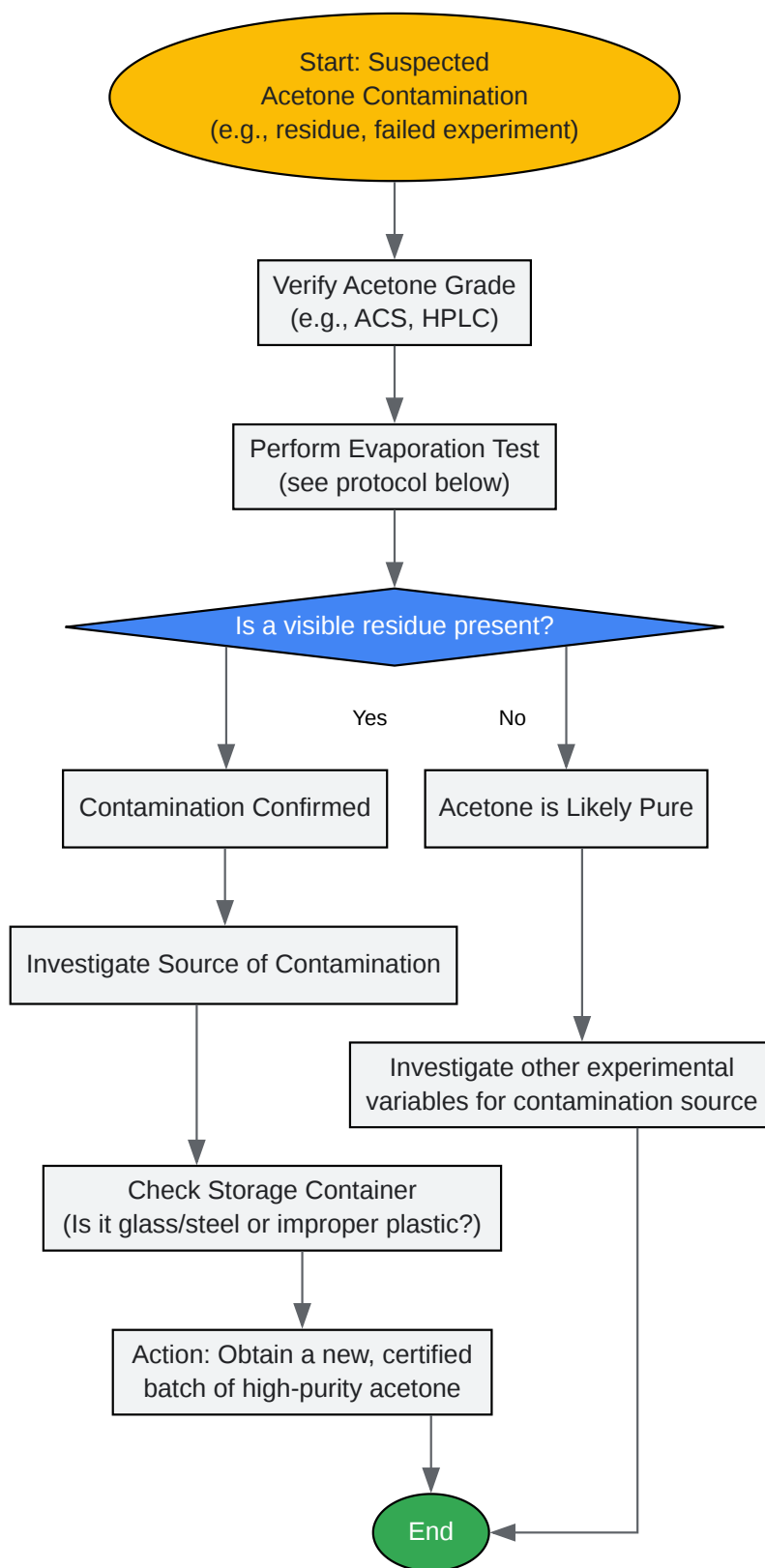
To troubleshoot, you can perform a simple evaporation test as described in the "Experimental Protocols" section below. If the test confirms a residue, consider obtaining a new batch of acetone from a reputable supplier, ensuring it is stored in a glass or stainless steel container.

Q6: My experiment is sensitive to water. How can I ensure my acetone is dry?

High-purity acetone grades, such as ACS grade, have a specified maximum water content (typically $\leq 0.5\%$). To minimize water contamination:

- Keep the acetone container tightly sealed at all times when not in use. Acetone is hygroscopic and can absorb moisture from the air.
- Purchase acetone in smaller containers to reduce the time the container is open and the headspace into which moisture can diffuse.
- For ultra-sensitive applications, consider using a molecular sieve to dry the acetone before use.

Logical Workflow: Troubleshooting Acetone Contamination



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Caption: Troubleshooting workflow for suspected acetone contamination.

Quantitative Data Summary

The tables below summarize key physical, chemical, and safety data for high-purity acetone.

Table 1: Physical and Chemical Properties of Acetone

Property	Value	Citation(s)
Chemical Formula	C ₃ H ₆ O	
Purity (ACS Grade)	≥99.5%	
Water Content (ACS Grade)	≤0.5%	
Residue on Evaporation	≤0.001%	
Boiling Point	56°C (133°F)	
Density (at 20°C)	0.790 g/mL	
Flash Point	-20°C (-4°F)	
Auto-ignition Temp.	465°C (869°F)	
Explosive Limits in Air	2.1% - 13% by volume	

Table 2: Material Compatibility for Storage and Handling

Material	Compatibility Rating	Citation(s)
Stainless Steel (316)	Excellent	
Glass	Excellent	
Hastelloy	Excellent	
Titanium	Excellent	
High-Density Polyethylene (HDPE)	Good (for secondary containment)	
Polyethylene (general)	Poor (risk of degradation)	
Aluminum	Not Recommended	
Natural Rubber	Not Recommended	

Experimental Protocols

Protocol: Simple Quality Control Test for Non-Volatile Residue

This protocol provides a quick method to check for non-volatile impurities in acetone, such as oils or leached plasticizers.

Objective: To qualitatively determine if a sample of acetone leaves a residue upon evaporation.

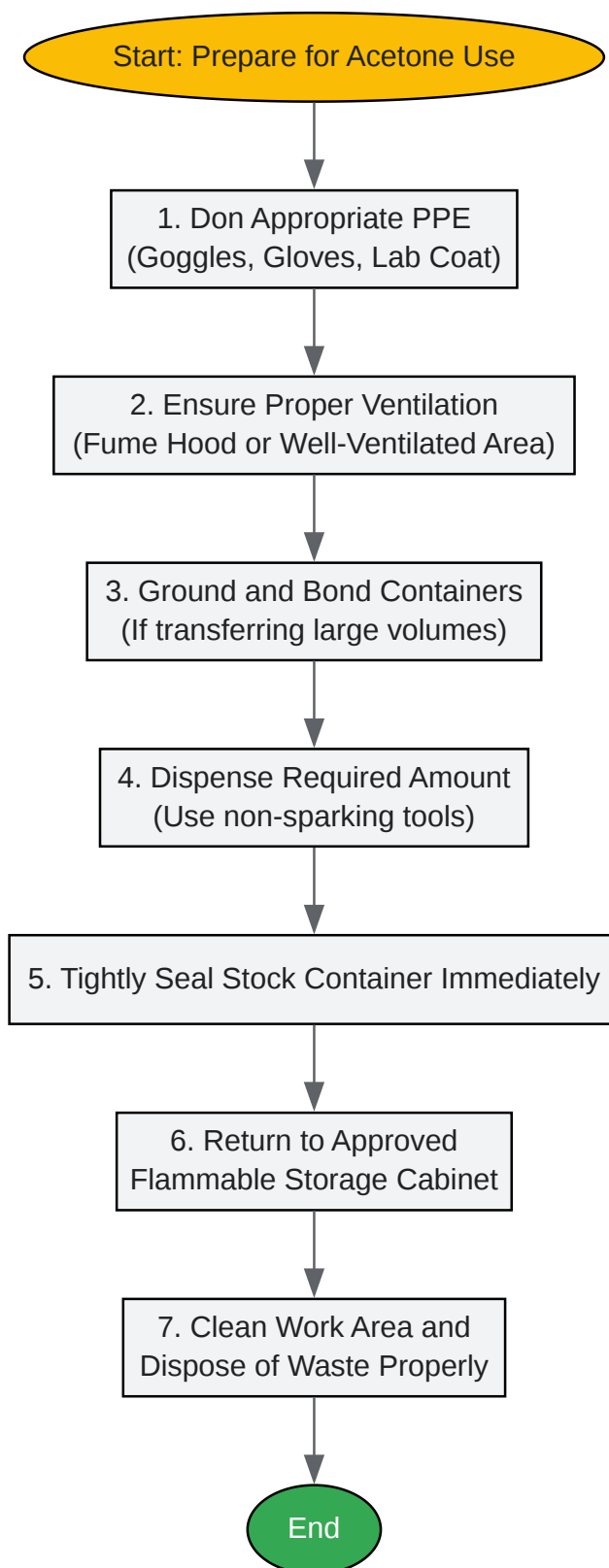
Materials:

- Acetone sample (approx. 25-50 mL)
- Clean glass beaker or watch glass
- A well-ventilated area or fume hood, free from ignition sources
- Desiccator (optional, for cooling)

Methodology:

- Ensure the glass beaker or watch glass is scrupulously clean. Wash with a detergent, rinse thoroughly with deionized water, and finally rinse with a small amount of the acetone to be tested. Allow it to dry completely.
- Pour a small amount (e.g., 25 mL) of the acetone sample into the clean, dry glass container.
- Place the container in a well-ventilated area, away from any heat or open flames, and allow the acetone to evaporate completely at room temperature. This may take several hours.
- Once all the acetone has evaporated, visually inspect the inside surface of the glass container.
- Wipe the inside of the container with a clean finger or a lint-free cloth.
- Interpreting Results:
 - No Residue: If the glass is clean and no oily film is felt, the acetone is likely free of significant non-volatile contaminants.
 - Residue Present: If a visible film, oily substance, or any particulate matter remains, the acetone is contaminated and may be unsuitable for high-purity applications.

Workflow Diagram: Safe Acetone Handling in the Laboratory



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Caption: Step-by-step workflow for the safe handling of acetone.

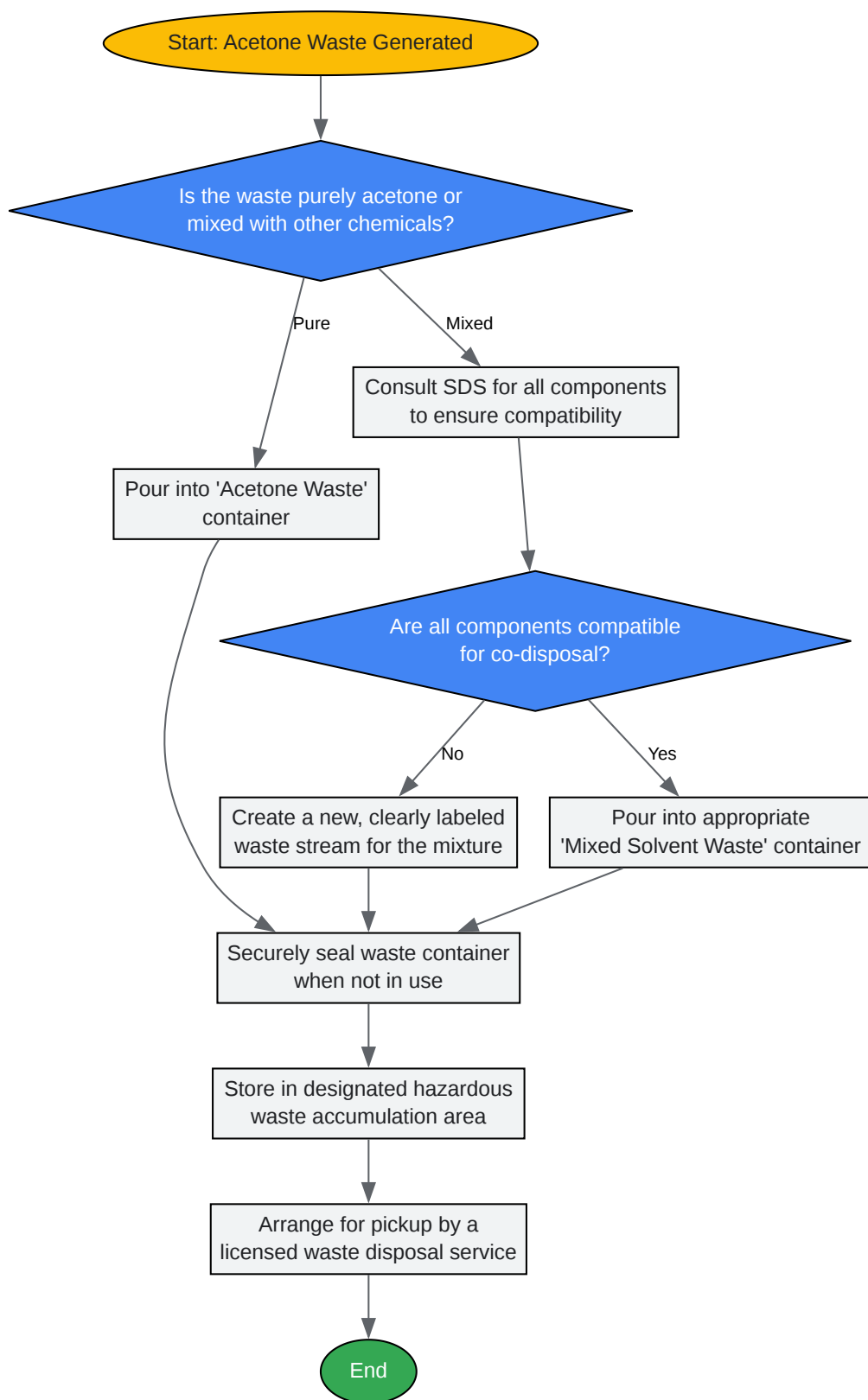
Disposal Guide

Q7: How should I dispose of waste acetone?

Acetone is considered hazardous waste and must be disposed of according to local, state, and federal regulations.

- **Do Not Pour Down Drains:** Never pour acetone down a sink or into general waste streams.
- **Collect in Designated Containers:** Collect waste acetone in a clearly labeled, sealed, and compatible container (glass or metal is preferred). The container should be marked "Acetone Waste".
- **Segregate Waste:** Do not mix acetone waste with incompatible chemicals.
- **Arrange for Professional Disposal:** Store the sealed waste container in a designated hazardous waste accumulation area until it can be collected by a licensed hazardous waste disposal company.

Decision Pathway: Acetone Waste Disposal



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